

Dehydrovomifoliol: A Technical Guide to its Physical Properties and Solubility

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Compound of Interest

Compound Name: (Rac)-Dehydrovomifoliol

Cat. No.: B108579

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dehydrovomifoliol is a naturally occurring apocarotenoid, a class of organic compounds derived from the degradation of carotenoids. It is found in various plants and has garnered interest in the scientific community for its potential biological activities. Notably, dehydrovomifoliol has been identified as a dual inhibitor of AKT and mTOR, key components of the PI3K/AKT/mTOR signaling pathway, which is crucial in cell growth, proliferation, and survival.^[1] This technical guide provides an in-depth overview of the physical properties and solubility of dehydrovomifoliol, essential data for its application in research and drug development.

Physical Properties

Dehydrovomifoliol is typically described as an oily substance or a yellowish to colorless crystalline solid.^[2] Its key physical and chemical properties are summarized in the table below. It is important to note that while some experimental data is available, certain properties like the boiling point are predicted values based on computational models.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₈ O ₃	[3][4]
Molar Mass	222.28 g/mol	[3][4]
Appearance	Oily or yellowish to colorless crystalline solid	[2]
Melting Point	108-112 °C	[2]
Boiling Point (Predicted)	367.4 ± 42.0 °C	[2]
Density (Predicted)	1.125 ± 0.06 g/cm ³	[2]
pKa (Predicted)	12.20 ± 0.60	[2]

Solubility Profile

The solubility of a compound is a critical parameter for its formulation and delivery in biological systems. Dehydrovomifoliol exhibits limited solubility in aqueous solutions but is soluble in several common organic solvents. A summary of its solubility is presented below.

Solvent	Solubility	Source(s)
Water	Practically insoluble (Predicted: 0.55 g/L)	[5][6][7]
Chloroform	Soluble	[8]
Dichloromethane	Soluble	[8]
Ethyl Acetate	Soluble	[8]
Dimethyl Sulfoxide (DMSO)	Soluble	[8]
Acetone	Soluble	[8]

Experimental Protocols

Determination of Melting Point (Capillary Method)

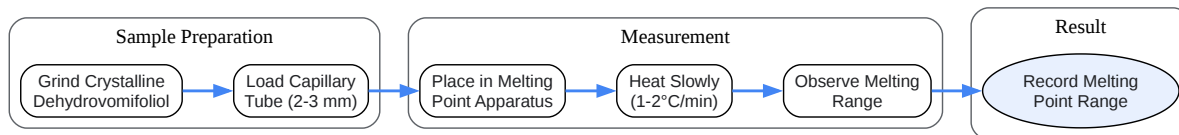
The melting point of dehydrovomifoliol can be determined using the capillary method, a standard technique for crystalline solids.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Dehydrovomifoliol (crystalline solid)
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle (if necessary)

Procedure:

- **Sample Preparation:** A small amount of crystalline dehydrovomifoliol is finely ground using a mortar and pestle to ensure a uniform particle size.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. The packed sample height should be approximately 2-3 mm.[\[10\]](#)
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, especially when approaching the expected melting point.[\[10\]](#)
- **Observation:** The sample is observed through the magnifying lens of the apparatus. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transformed into a clear liquid is recorded as the completion of melting. The melting point is reported as a range between these two temperatures.



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Workflow for Melting Point Determination.

Determination of Solubility

A standard qualitative and semi-quantitative method to determine the solubility of dehydrovomifoliol in various solvents is described below.^{[13][14][15][16][17][18][19]}

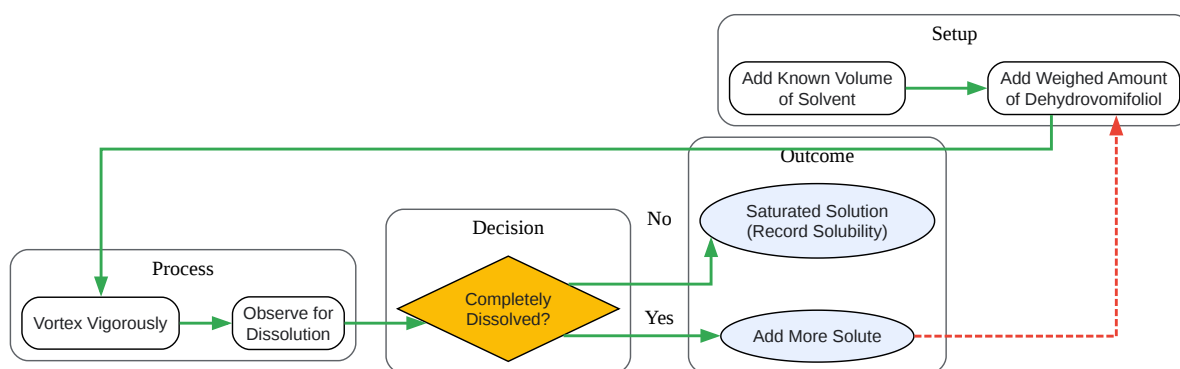
Materials:

- Dehydrovomifoliol
- A range of solvents (e.g., water, ethanol, methanol, DMSO, chloroform, acetone)
- Small test tubes or vials
- Vortex mixer
- Analytical balance

Procedure:

- Preparation of Solvent: A fixed volume of the desired solvent (e.g., 1 mL) is added to a series of clean, dry test tubes.
- Addition of Solute: A pre-weighed small amount of dehydrovomifoliol (e.g., 1 mg) is added to each test tube.
- Mixing: The tubes are sealed and vigorously agitated using a vortex mixer for a set period (e.g., 1-2 minutes) to facilitate dissolution.

- Observation: The mixture is allowed to stand, and a visual inspection is performed to see if the solid has completely dissolved.
- Incremental Addition: If the solid dissolves completely, further increments of dehydrovomifoliol are added and the process is repeated until saturation is reached (i.e., solid material remains undissolved).
- Quantification: The total mass of dehydrovomifoliol dissolved in the known volume of solvent is used to express the solubility, typically in mg/mL or g/L. For qualitative assessment, the compound is simply classified as soluble, partially soluble, or insoluble.



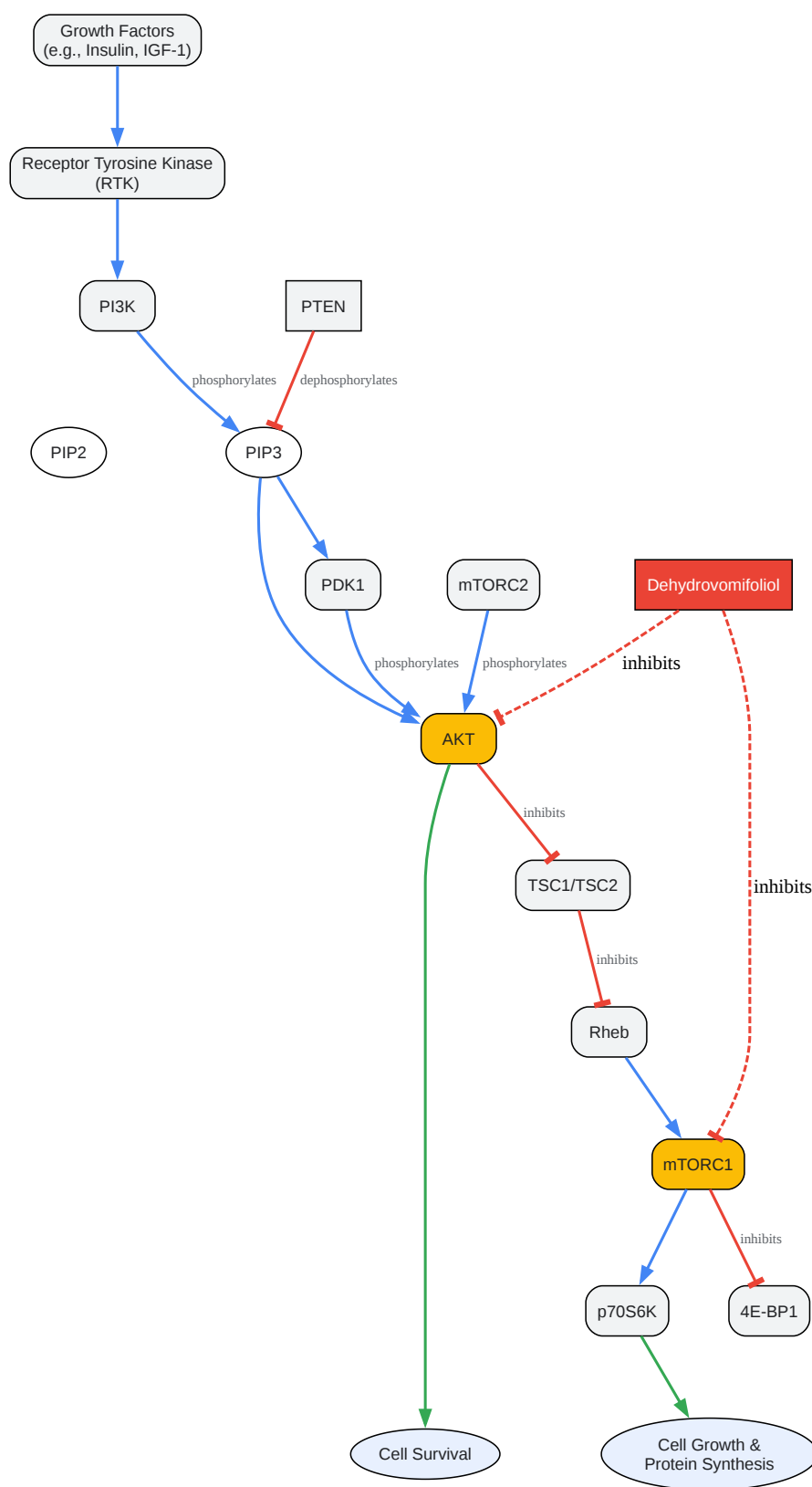
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Workflow for Solubility Determination.

Mechanism of Action: Inhibition of the PI3K/AKT/mTOR Signaling Pathway

Dehydrovomifoliol has been identified as an inhibitor of the PI3K/AKT/mTOR signaling pathway.[1][20][21] This pathway is a critical regulator of cell metabolism, growth, proliferation, and survival. Its dysregulation is frequently implicated in various diseases, including cancer.

Dehydrovomifoliol exerts its effect by dually inhibiting AKT and mTOR, two key kinases in this cascade. The simplified signaling pathway and the points of inhibition by dehydrovomifoliol are illustrated below.



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Inhibition of the PI3K/AKT/mTOR Pathway by Dehydrovomifoliol.

Conclusion

This technical guide provides a comprehensive summary of the known physical properties and solubility of dehydrovomifoliol, along with standardized protocols for their experimental determination. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with this promising natural compound. A clear understanding of these fundamental characteristics is paramount for the design of future studies and the potential development of dehydrovomifoliol-based therapeutics.

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